

Comparative analysis of different Ochromycinone synthetic routes

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Compound of Interest

Compound Name: Ochromycinone

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Comparative Analysis of Synthetic Routes to Ochromycinone

For Researchers, Scientists, and Drug Development Professionals

Ochromycinone, a member of the angucyclinone class of antibiotics, has garnered significant interest due to its potent biological activity. The total synthesis of this complex molecule has been approached through various innovative strategies. This guide provides a comparative analysis of three prominent synthetic routes to (+)-**Ochromycinone**, offering a detailed examination of their methodologies, efficiencies, and key chemical transformations.

At a Glance: Comparison of Synthetic Routes

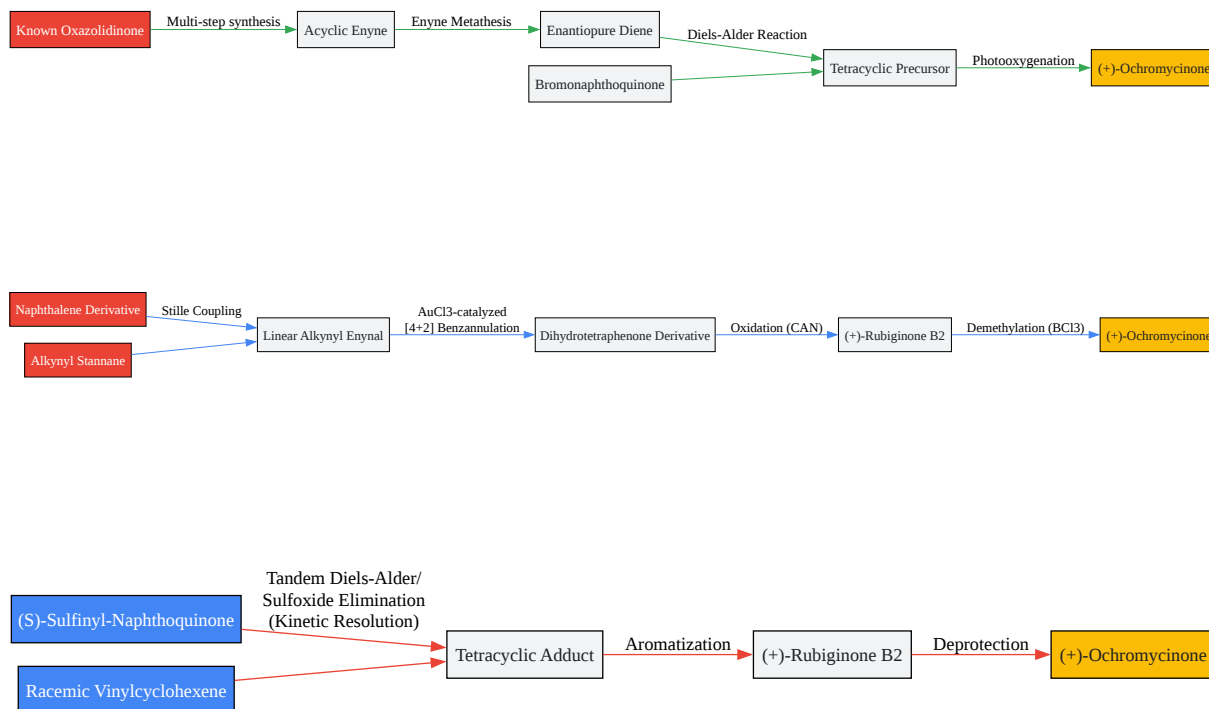
Parameter	Reddy et al. (2007)	Toste et al. (2005)	Carretero et al. (1999)
Key Reaction	Enyne Metathesis / Diels-Alder	Gold-Catalyzed Benzannulation	Tandem Diels-Alder / Sulfoxide Elimination
Overall Yield	23%	Not explicitly stated for the full sequence	28%
Number of Steps	8	Not explicitly stated for the full sequence	4 (in a two-pot procedure)
Enantioselectivity	High (via asymmetric enolate alkylation)	High (chiral starting material)	80% ee (kinetic resolution)
Starting Materials	Known oxazolidinone	Enantiopure propargyl alcohol	(S)-5-methoxy-2-(p-tolylsulfinyl)-1,4-naphthoquinone and racemic vinylcyclohexene

Synthetic Route Overviews

This section details the strategic bond disconnections and key transformations for each of the three synthetic routes to (+)-**Ochromycinone**.

Enantioselective Synthesis via Enyne Metathesis and Diels-Alder Reaction (Reddy et al., 2007)

This approach constructs the tetracyclic core of **Ochromycinone** through a convergent strategy, uniting two key fragments via a Diels-Alder reaction. The diene component is synthesized enantioselectively using an intramolecular enyne metathesis.[\[1\]](#)[\[2\]](#)



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References

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